

The Biological Activity of Cordifolioside A: A Technical Overview

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Compound of Interest

Compound Name: **Cordifolioside A**

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Introduction

Cordifolioside A, a phenylpropanoid glycoside isolated from *Tinospora cordifolia*, is a natural compound that has garnered significant interest for its diverse biological activities. This technical guide provides a comprehensive overview of the current scientific understanding of **Cordifolioside A**'s bioactivity, with a focus on its immunomodulatory, radioprotective, cytoprotective, and potential anticancer and neuroprotective effects. While much of the existing research has been conducted on extracts of *Tinospora cordifolia* rich in **Cordifolioside A**, this document aims to consolidate the available data and provide a framework for future research into the purified compound.

Core Biological Activities

Cordifolioside A is primarily recognized for its potent immunomodulatory properties.^{[1][2][3][4]} It is often cited as one of the key active constituents responsible for the ethnobotanical uses of *Tinospora cordifolia* in promoting immune health.^[1] Beyond its effects on the immune system, **Cordifolioside A** has also been associated with radioprotective and cytoprotective activities.^[5] Emerging in-silico studies further suggest its potential as an antiviral agent and a modulator of key signaling pathways involved in inflammation.^[6]

Quantitative Data on Biological Activity

Quantitative data on the biological activity of isolated **Cordifolioside A** is limited in the current literature. Most studies have evaluated extracts of *Tinospora cordifolia* that contain a mixture of compounds, including **Cordifolioside A**. The following tables summarize the available quantitative data for these extracts, providing valuable context for the potential efficacy of **Cordifolioside A**.

Table 1: Immunomodulatory and Related Activities of *Tinospora cordifolia* Extracts and Isolated Compounds

Biological Activity	Test System	Compound/Extract	Concentration	Result	Reference(s)
Immunomodulation	Human Neutrophil Cells	Other isolated compounds from <i>T. cordifolia</i>	0.1-2.5 µg/ml	Significant enhancement in phagocytic activity and increase in nitric oxide and reactive oxygen species generation.	[1]
Cytokine Regulation	Murine Model	<i>T. cordifolia</i> extract	Not Specified	Upregulation of IL-6.	[3]
Macrophage Activation	J774A Macrophage Cell Line	<i>T. cordifolia</i> powder	80 µg/ml	Enhanced secretion of lysozyme at 24 and 48 hours.	[4]

Table 2: Radioprotective and Cytoprotective Activities of a **Cordifolioside A**-Containing Extract

Biological Activity	Test System	Extract	Dosage/Concentration	Key Findings	Reference(s)
In Vivo Radioprotection	Mice (4 Gy- γ radiation)	n-Butanol fraction of <i>T. cordifolia</i> stem extract (NBTC)	120 mg/kg (i.p.)	Significant protection in terms of increased survival rate, body weight retention, and hematological parameters.	[5]
In Vitro Cytoprotection	Allium cepa root meristem growth (against cyclophosphamide)	n-Butanol fraction of <i>T. cordifolia</i> stem extract (NBTC)	10 mg/ml	Maximal cytoprotective observed with a significant increase in root growth and a non-toxic mitotic index (65.9%).	[5]

Table 3: Anticancer and Antioxidant Activities of *Tinospora cordifolia* Extracts

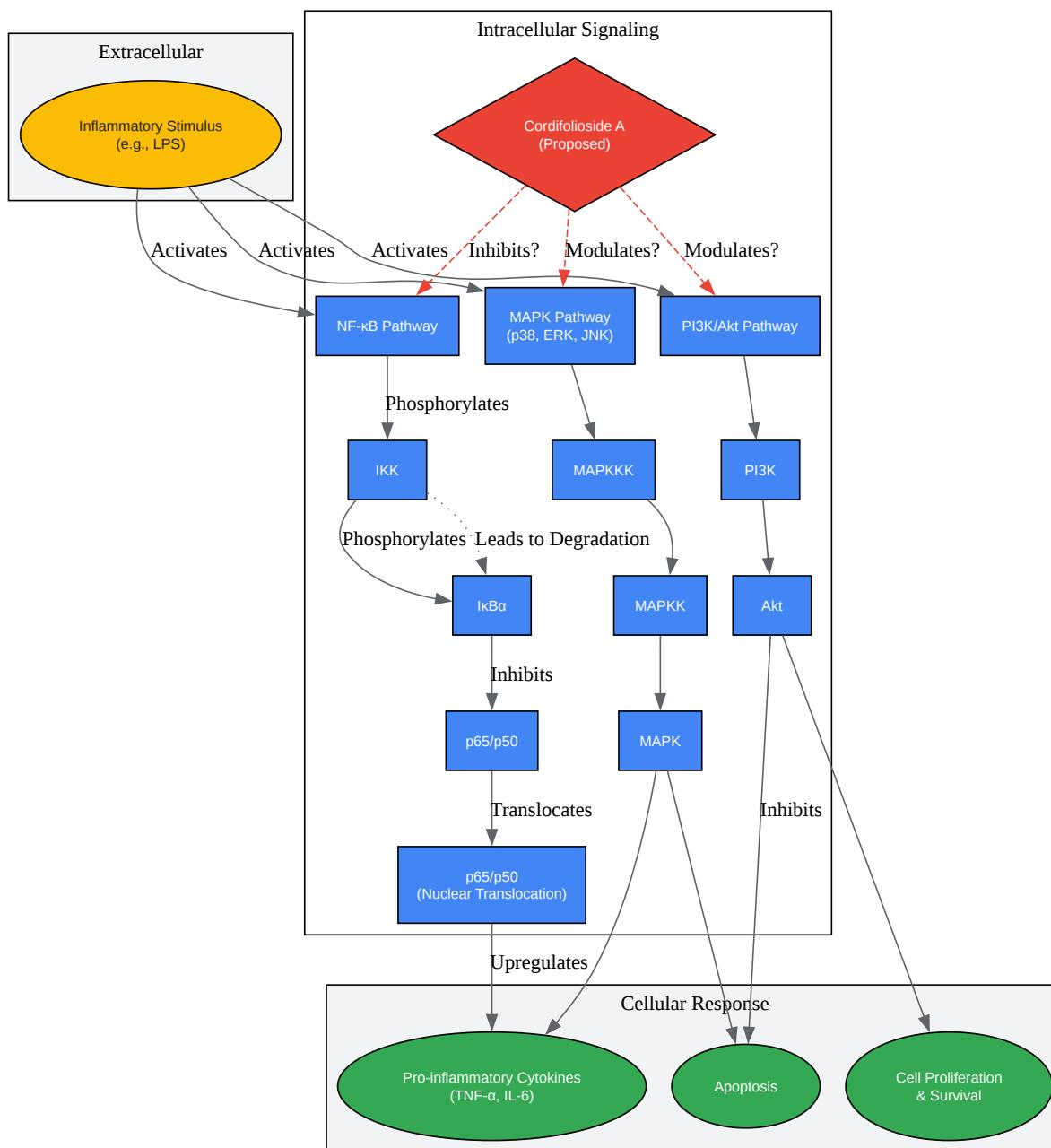
Biological Activity	Test System	Extract	IC50 Value / Concentration	Result	Reference(s)
Anticancer	T47D Breast Cancer Cells	T. cordifolia stem extract	571.3 ± 33.41 µg/ml	Dose-dependent decrease in cell viability.	
Antioxidant (DPPH Assay)	Cell-free	Various solvent extracts of T. cordifolia	14.18 to 183.47 µg/mL	Effective radical scavenging activity.	[6]

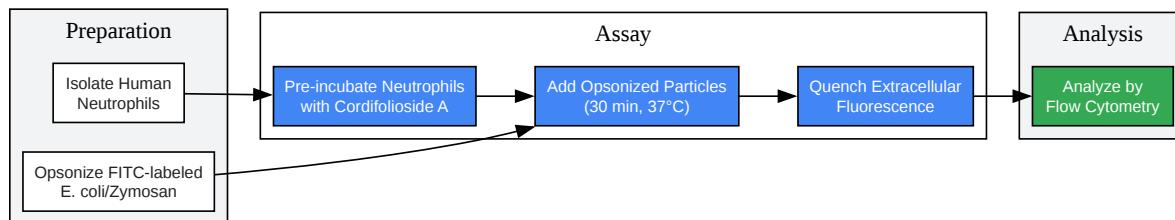
Signaling Pathways

The precise signaling pathways modulated by isolated **Cordifolioside A** are an area of active investigation. However, studies on *Tinospora cordifolia* extracts and in-silico models of **Cordifolioside A** suggest the involvement of several key pathways in inflammation and cell survival.

An in-silico study has proposed that **Cordifolioside A** may act as an immunomodulator through interactions with human transforming growth factor-beta (TGF- β) and tumor necrosis factor-alpha (TNF- α), and as a potent inhibitor of the main protease (Mpro) of SARS-CoV-2.[6]

Furthermore, extracts of *Tinospora cordifolia* have been shown to modulate the nuclear factor-kappa B (NF- κ B) and Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathways, which are critical in regulating the expression of pro-inflammatory cytokines and mediators.[7] The MAPK and PI3K/Akt pathways, central to cell proliferation, survival, and apoptosis, are also implicated in the biological activities of compounds found in *Tinospora cordifolia*.





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